

Benzarone solubility issues in experimental preparation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Benzarone

CAS No.: 1477-19-6

Cat. No.: S520818

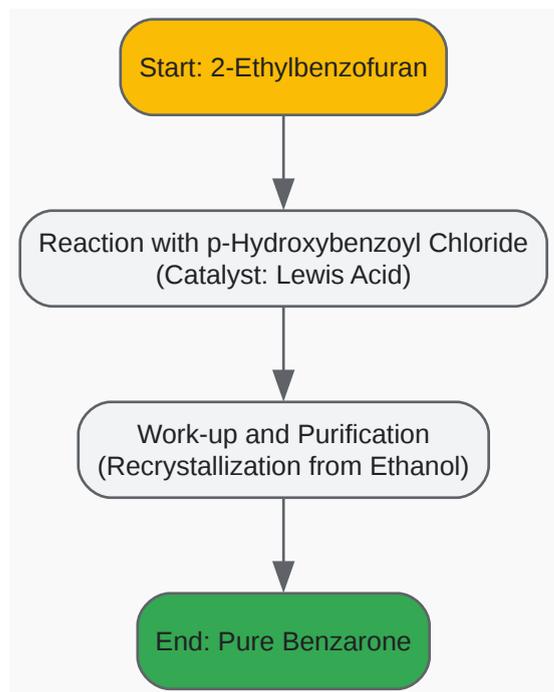
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Chemical Profile of Benzarone

Property	Description
Generic Name	Benzarone [1]
CAS Number	1477-19-6 [1]
Chemical Formula	C ₁₇ H ₁₄ O ₃ [1]
Monoisotopic Mass	266.09 Da [1]
SMILES	<chem>CCC1=C(C(=O)C2=CC=C(O)C=C2)C2=CC=CC=C2O1</chem> [1]
Modality	Small Molecule [1]
Status	Experimental/Investigational [1]

Documented Preparation Method

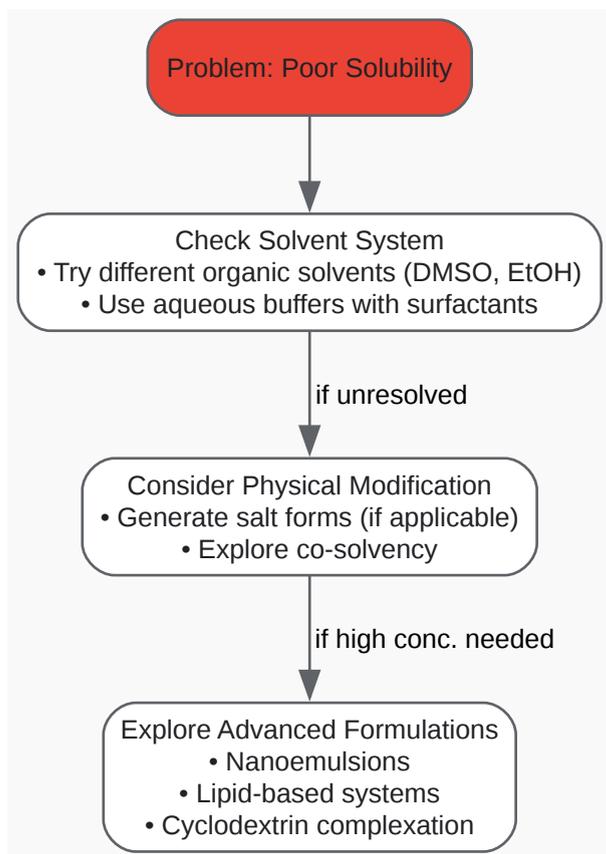
A German patent (DE3342624A1) details the synthesis of **Benzarone** and its derivatives. The following workflow summarizes the key reaction steps based on the patent information [2].



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Experimental Troubleshooting Guidance

For FAQs where specific data is lacking, you can guide researchers through a general troubleshooting process for poor solubility, a common issue in drug development [3] [4].



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References

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To cite this document: Smolecule. [Benzarone solubility issues in experimental preparation].

Smolecule, [2026]. [Online PDF]. Available at:

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